

An In-depth Technical Guide to Lead Chromate: Properties, Synthesis, and Biological Impact

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Compound of Interest

Compound Name: *Lead chromate*

CAS No.: *15804-54-3*

Cat. No.: *B7823070*

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For Researchers, Scientists, and Drug Development Professionals

Core Compound Information

Lead chromate (PbCrO_4) is an inorganic compound historically used as a vibrant yellow pigment.^{[1][2]} Despite its utility in various industrial applications, its significant toxicity has prompted extensive research into its biological effects. This guide provides a comprehensive overview of its chemical properties, synthesis methods, and its impact on cellular processes, with a focus on the methodologies used to elucidate these effects.

Property	Value	Source
CAS Number	7758-97-6	[1][3][4][5]
Molecular Formula	PbCrO ₄	[1][2][3][4]
Molecular Weight	323.19 g/mol	[3][4]
Appearance	Yellow to orange-yellow crystalline powder	[2][5]
Solubility in Water	Very low	[6]
Melting Point	844 °C (decomposes)	[5]
Density	6.12 g/cm ³	[6]

Synthesis of Lead Chromate

Lead chromate is typically synthesized via a precipitation reaction involving a soluble lead(II) salt and a chromate salt. The following is a generalized laboratory-scale protocol.

Experimental Protocol: Synthesis of Lead Chromate

Materials:

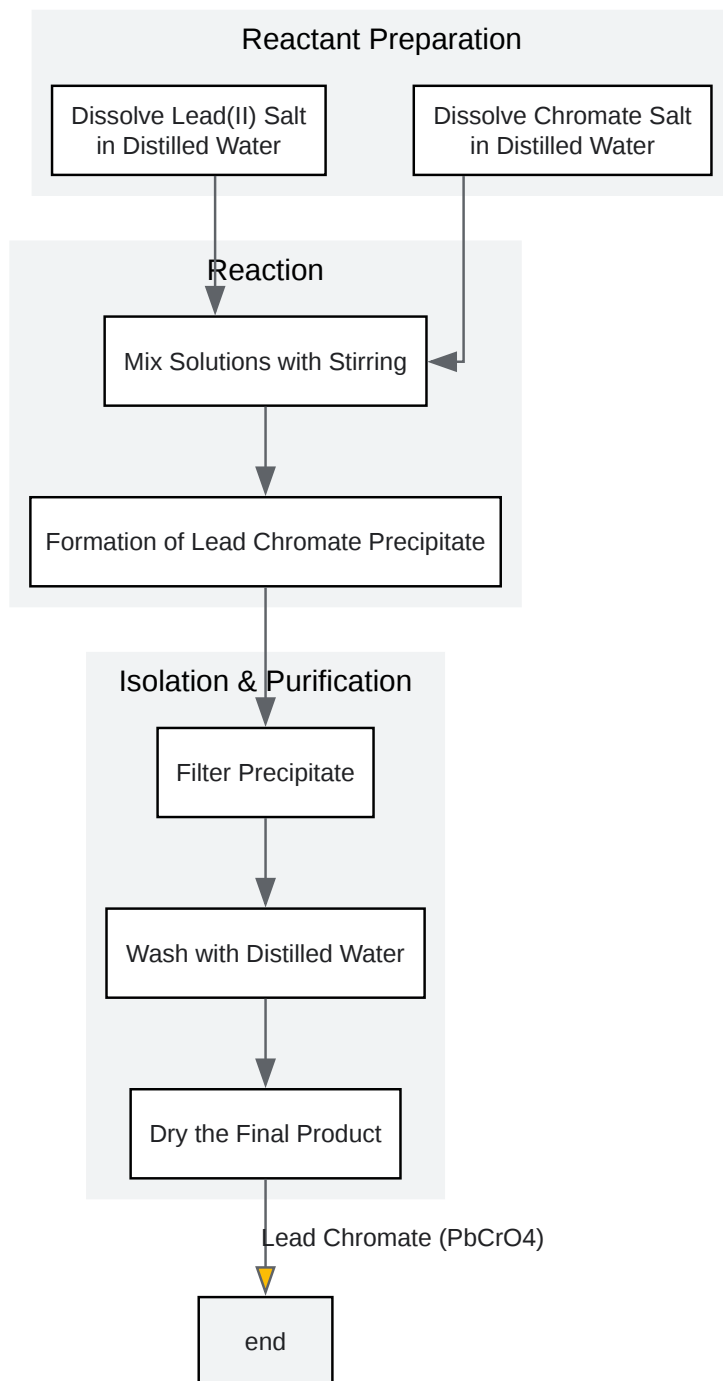
- Lead(II) nitrate (Pb(NO₃)₂) or Lead(II) acetate (Pb(CH₃COO)₂)
- Potassium chromate (K₂CrO₄) or Sodium chromate (Na₂CrO₄)
- Distilled water
- Dilute nitric acid or acetic acid (optional, to prevent hydrolysis of lead salts)
- Beakers
- Graduated cylinders
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel, filter paper)

- Drying oven

Procedure:

- Prepare Reactant Solutions:
 - Dissolve a measured amount of the lead(II) salt in a beaker with distilled water. If using lead(II) acetate, a small amount of dilute acetic acid can be added to prevent the formation of basic lead acetate.^[3] Similarly, dilute nitric acid can be used with lead(II) nitrate.
 - In a separate beaker, dissolve a stoichiometric equivalent of the chromate salt in distilled water.
- Precipitation:
 - Slowly add the chromate solution to the lead(II) salt solution while continuously stirring.^[6] A vibrant yellow precipitate of **lead chromate** will form immediately.
 - Continue stirring for a few minutes to ensure the reaction goes to completion.
- Isolation and Purification:
 - Allow the precipitate to settle.
 - Separate the precipitate from the supernatant by filtration.
 - Wash the precipitate several times with distilled water to remove any unreacted salts.
 - Dry the purified **lead chromate** in an oven at a moderate temperature.

Experimental Workflow: Synthesis of Lead Chromate

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **lead chromate**.

Biological Impact and Toxicological Profile

Lead chromate is a known carcinogen and exhibits significant cytotoxicity and genotoxicity.^[7] Its toxicity is attributed to both the lead and the hexavalent chromium ions.

Cytotoxicity of Lead Chromate

The cytotoxic effects of **lead chromate** are often evaluated using cell viability assays.

Cell Line	Lead Chromate Concentration	Relative Survival
WTHBF-6 (Human bronchial fibroblasts)	0.1 µg/cm ²	85%
	0.5 µg/cm ²	60%
	1 µg/cm ²	36%
	5 µg/cm ²	3%

Data adapted from a study on the effects of **lead chromate** on human lung cells.

Experimental Protocol: Cytotoxicity Assay (LDH Release Assay)

Principle:

This assay measures the activity of lactate dehydrogenase (LDH) released from the cytosol of damaged cells into the supernatant.

Procedure:

- **Cell Culture:** Plate cells in a 96-well plate and incubate until they reach the desired confluency.
- **Treatment:** Expose the cells to various concentrations of **lead chromate** for a specified duration. Include untreated cells as a negative control and cells treated with a lysis buffer as a positive control (maximum LDH release).

- **Sample Collection:** After incubation, centrifuge the plate to pellet the cells and collect the supernatant.
- **LDH Reaction:** Transfer the supernatant to a new plate and add the LDH assay reaction mixture according to the manufacturer's instructions.
- **Measurement:** Incubate the plate and then measure the absorbance at the appropriate wavelength using a microplate reader.
- **Calculation:** Determine the percentage of cytotoxicity by comparing the LDH activity in the treated samples to the controls.

Genotoxicity: DNA Double-Strand Breaks and Centrosome Abnormalities

Lead chromate induces DNA double-strand breaks (DSBs), a severe form of DNA damage.[7] Chronic exposure has also been shown to cause centrosome amplification, which can lead to aneuploidy, a hallmark of many cancers.[8]

Effect	Lead Chromate Concentration ($\mu\text{g}/\text{cm}^2$)	Observation
DNA Double-Strand Breaks	0.1	20% relative increase in tail integrated intensity ratio (Comet assay)
0.5	50% relative increase	
1	67% relative increase	
5	109% relative increase	
γ -H2A.X Foci Formation	0.1	43% relative increase in cells with foci
0.5	51% relative increase	
1	115% relative increase	
5	129% relative increase	
Aneuploidy (120h exposure)	0.5	55% aneuploid metaphases
1	60% aneuploid metaphases	
Centrosome Amplification (120h exposure)	0.5	18% of interphase cells, 32% of mitotic cells
1	21% of interphase cells, 69% of mitotic cells	

Data adapted from studies on the genotoxic effects of **lead chromate** in human lung cells.[\[7\]](#)[\[8\]](#)

Experimental Protocol: Detection of DNA Double-Strand Breaks (γ -H2A.X Immunofluorescence)

Principle:

This method detects the phosphorylation of the histone variant H2A.X at serine 139 (γ -H2A.X), which occurs at the sites of DSBs and serves as a marker for this type of DNA damage.

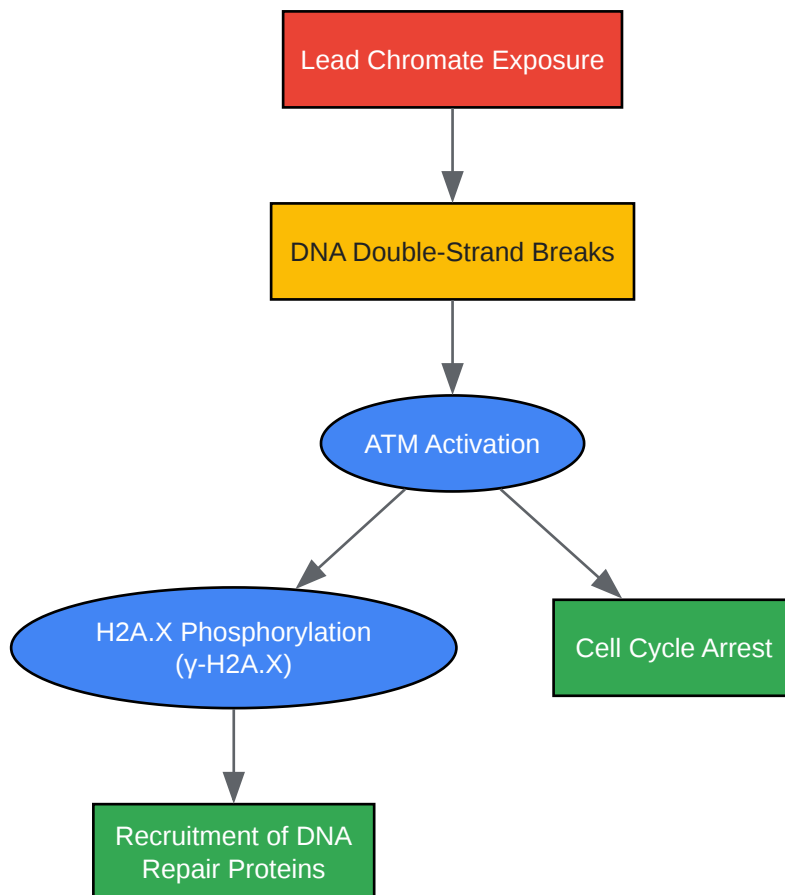
Procedure:

- **Cell Culture and Treatment:** Grow cells on coverslips or chamber slides and treat with **lead chromate**.
- **Fixation and Permeabilization:** Fix the cells with paraformaldehyde and then permeabilize with a detergent like Triton X-100 to allow antibody access.
- **Blocking:** Incubate the cells in a blocking solution (e.g., bovine serum albumin) to prevent non-specific antibody binding.
- **Primary Antibody Incubation:** Incubate the cells with a primary antibody specific for γ -H2A.X.
- **Secondary Antibody Incubation:** After washing, incubate with a fluorescently labeled secondary antibody that binds to the primary antibody.
- **Counterstaining and Mounting:** Stain the nuclei with a DNA dye (e.g., DAPI) and mount the coverslips onto microscope slides.
- **Microscopy and Analysis:** Visualize the cells using a fluorescence microscope and quantify the number of γ -H2A.X foci per nucleus.

Signaling Pathway: DNA Damage Response to Lead Chromate

The induction of DSBs by **lead chromate** activates a complex cellular signaling cascade known as the DNA Damage Response (DDR). A key protein in this pathway is Ataxia Telangiectasia Mutated (ATM), which is activated in response to DSBs and phosphorylates H2A.X, initiating the recruitment of DNA repair proteins.^[7]

Signaling Pathway of Lead Chromate-Induced DNA Damage



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Caption: DNA damage response pathway initiated by **lead chromate**.

Conclusion

Lead chromate, while historically significant as a pigment, poses considerable health risks due to its cytotoxic and genotoxic properties. Understanding the mechanisms by which it damages cells, particularly its ability to induce DNA double-strand breaks and centrosome abnormalities, is crucial for assessing its environmental and occupational health impacts. The experimental protocols detailed in this guide provide a framework for the continued investigation of **lead**

chromate and other heavy metal compounds in the context of toxicology and drug development.

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